

(4-(Butylsulfinyl)phenyl)boronic acid synthesis methods

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Compound of Interest

Compound Name: (4-(Butylsulfinyl)phenyl)boronic acid

Cat. No.: B580990

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An In-depth Technical Guide to the Synthesis of **(4-(Butylsulfinyl)phenyl)boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthetic methodologies for preparing **(4-(Butylsulfinyl)phenyl)boronic acid**, a valuable building block in medicinal chemistry and organic synthesis. The document details two primary synthetic routes, complete with experimental protocols, quantitative data, and logical workflow diagrams.

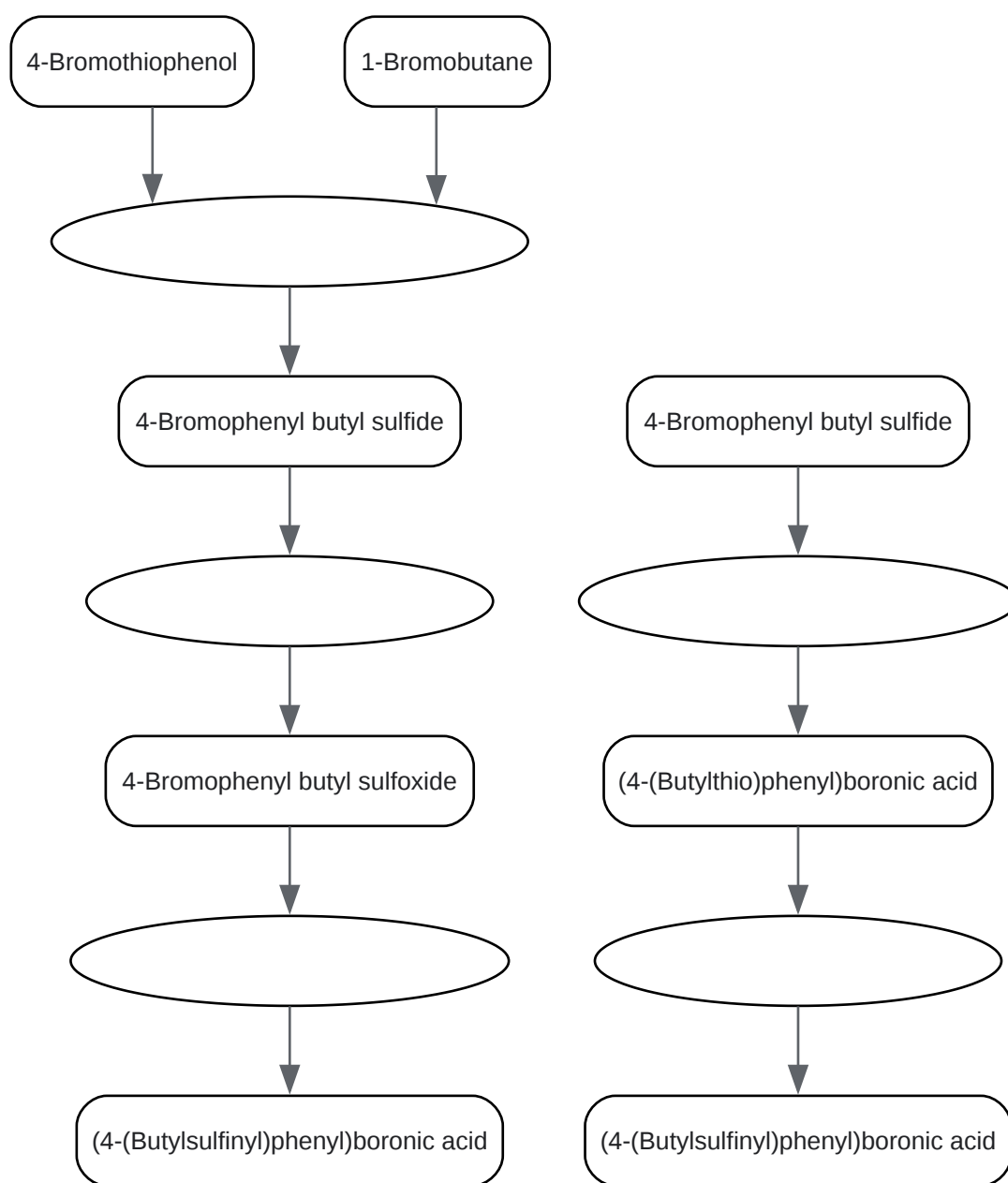
Introduction

(4-(Butylsulfinyl)phenyl)boronic acid is an organoboron compound characterized by the presence of both a boronic acid functional group and a butylsulfinyl moiety on a phenyl ring. This unique combination of functional groups makes it a versatile reagent in various chemical transformations, particularly in Suzuki-Miyaura cross-coupling reactions, where it can be used to introduce the butylsulfinylphenyl group into complex molecules. The sulfoxide group can also serve as a chiral auxiliary or a key pharmacophore in drug discovery. This guide outlines two effective methods for its synthesis.

Method 1: Halogen-Metal Exchange on a Pre-formed Sulfoxide

This synthetic approach involves the initial preparation of 4-bromophenyl butyl sulfoxide, followed by a low-temperature halogen-metal exchange and subsequent borylation to yield the target compound.

Logical Workflow



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